

The CALP1 Peptide: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: CALP1

Cat. No.: B15619789

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Abstract

The **CALP1** peptide is a cell-permeable agonist of calmodulin (CaM) that demonstrates a multifaceted mechanism of action with significant implications for cellular signaling and therapeutic development. By binding to the EF-hand/Ca²⁺-binding sites of CaM and other calcium-sensing proteins, **CALP1** modulates a range of downstream cellular processes. This technical guide provides an in-depth overview of the core mechanism of action of the **CALP1** compound, including its effects on enzyme activity, ion channel function, and cell adhesion. Quantitative data are presented for key interactions, and detailed experimental protocols for relevant assays are provided to facilitate further research.

Core Mechanism of Action: Calmodulin Agonism

The primary mechanism of action of the **CALP1** peptide is its function as a calmodulin (CaM) agonist. Calmodulin is a ubiquitous and highly conserved calcium-binding protein that acts as a key transducer of intracellular calcium signals. Upon binding Ca²⁺, CaM undergoes a conformational change that enables it to interact with and modulate the activity of a multitude of target proteins, thereby regulating diverse cellular processes.

CALP1 mimics the effect of Ca^{2+} by binding to the EF-hand motifs within CaM, inducing a conformational change that activates CaM-dependent enzymes in the absence of elevated intracellular calcium.

Activation of Calmodulin-Dependent Phosphodiesterase

A key downstream effect of **CALP1**-mediated CaM activation is the stimulation of calmodulin-dependent phosphodiesterase (PDE). PDEs are enzymes that hydrolyze cyclic nucleotides, such as cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), thereby terminating their signaling cascades. By activating PDE, **CALP1** can modulate signaling pathways that are regulated by these second messengers.

Modulation of Ion Channels and Cellular Viability

CALP1 also exhibits significant effects on various ion channels, leading to the modulation of intracellular calcium levels and influencing cell survival pathways.

Inhibition of Ca^{2+} -Mediated Cytotoxicity and Apoptosis

CALP1 has been shown to inhibit Ca^{2+} -mediated cytotoxicity and apoptosis. It achieves this by binding to cytoplasmic sites on calcium channels, including NMDA receptors and HIV-1 gp120-activated channels, thereby inhibiting excessive calcium influx that can trigger apoptotic pathways[1].

Regulation of Cell Adhesion

In addition to its effects on intracellular signaling and ion homeostasis, **CALP1** modulates cell-matrix interactions.

Inhibition of VLA-5-Mediated Adhesion

CALP1 inhibits the adhesion of mast cells to fibronectin, a process mediated by the Very Late Antigen-5 (VLA-5) integrin. This suggests a role for **CALP1** in modulating inflammatory responses and other processes involving cell adhesion.

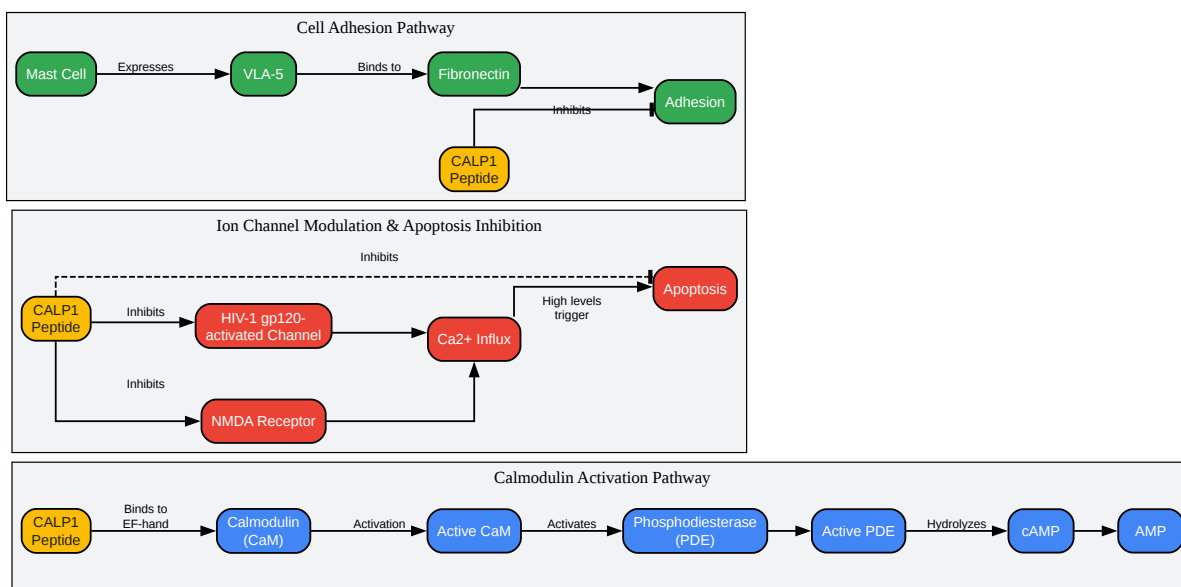
Quantitative Data

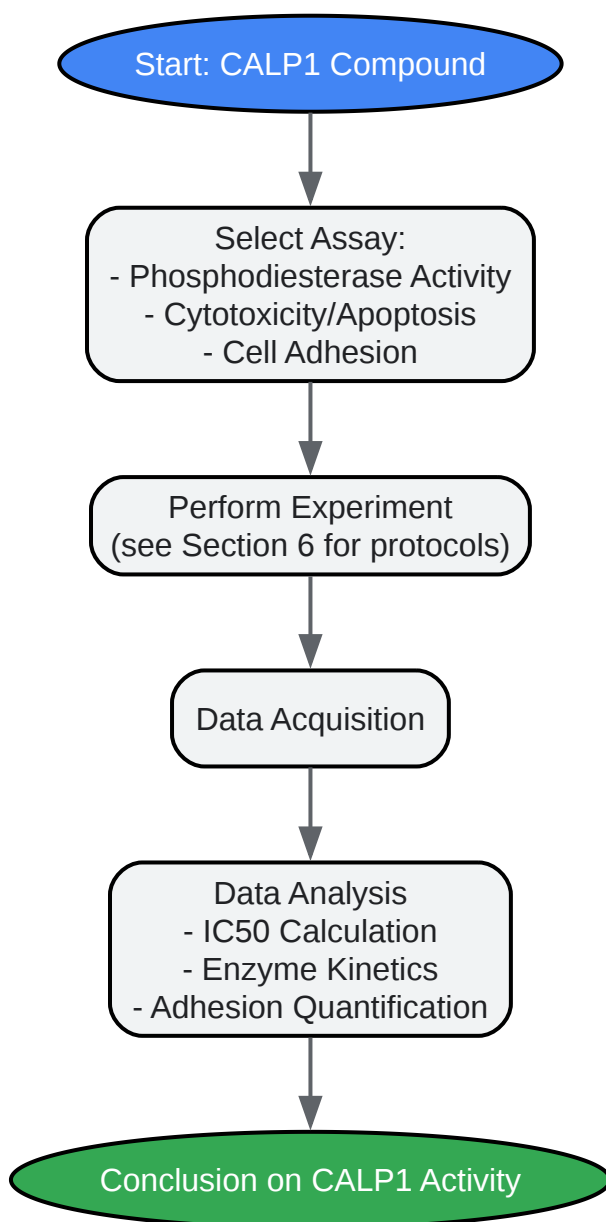
The following table summarizes the available quantitative data for the **CALP1** peptide.

Parameter	Value	Target/System	Reference(s)
IC50 (Inhibition of Ca ²⁺ -mediated cytotoxicity & apoptosis)	52 μ M	NMDA and HIV-1 gp120-activated channels	[1]
Kd (Binding affinity to Calmodulin)	88 μ M	Calmodulin (CaM)	

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways influenced by **CALP1** and a general workflow for assessing its activity.





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References

- 1. Determination of Ca²⁺/Calmodulin-Stimulated Phosphodiesterase Activity in Intact Cells | Springer Nature Experiments [experiments.springernature.com]
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